

A Comprehensive Technical Guide to 2-Hydroxyethyl Propionate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyethyl propionate

CAS No.: 24567-27-9

Cat. No.: B1603727

[Get Quote](#)

This guide provides an in-depth exploration of **2-Hydroxyethyl propionate**, a versatile chemical compound with significant applications in research and development. It is designed for researchers, scientists, and drug development professionals, offering a blend of technical data, practical insights, and validated protocols.

Section 1: Nomenclature and Identification

Clarity in chemical identification is paramount to reproducible science. This section delineates the various synonyms, systematic names, and registry numbers associated with **2-Hydroxyethyl propionate** to ensure unambiguous communication and sourcing.

Systematic and Common Names

2-Hydroxyethyl propionate is known by several names, which can sometimes lead to confusion. The following is a comprehensive list of its synonyms:

- IUPAC Name: 2-hydroxyethyl propanoate^[1]^[2]
- Systematic Name: Propanoic acid, 2-hydroxyethyl ester^[2]^[3]

- Common Synonyms:
 - Ethylene glycol monopropionate[2][3]
 - Glycol monopropionate[4][5]
 - 2-(Propionyloxy)ethanol[2][3]
 - Propionic acid-(2-hydroxy-ethyl ester)[4][5]
 - 1,2-Ethanediol, monopropanoate[2][4]
 - Propionsaeure-monoglykolester (German)[4][5]
 - Propionsaeure-(2-hydroxy-aethylester) (German)[4][5]

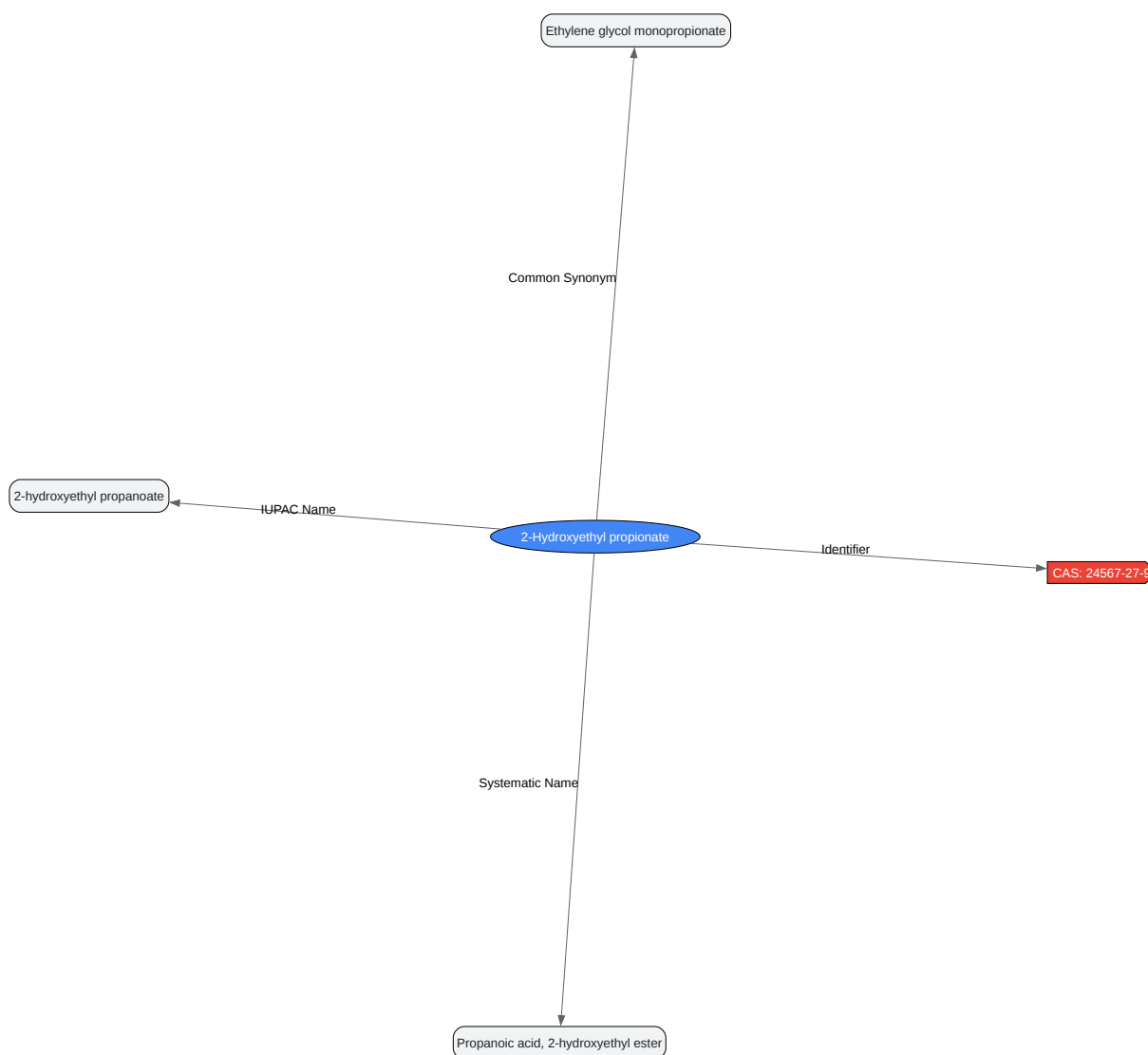
It is crucial to distinguish **2-Hydroxyethyl propionate** from its isomer, ethyl lactate (ethyl 2-hydroxypropanoate), which has a different chemical structure and properties.

Chemical Identifiers

For precise identification and database searches, the following identifiers are essential:

Identifier	Value	Source
CAS Number	24567-27-9	[3][4][6]
Molecular Formula	C5H10O3	[1][3][4][6]
Molecular Weight	118.13 g/mol	[1][3][4][6]
InChIKey	SFAMKDPMPDEXGH- UHFFFAOYSA-N	[1][5]
SMILES	CCC(=O)OCCO	[1][5]

A logical diagram illustrating the relationship between the primary name and its key synonyms is presented below to aid in conceptual understanding.



[Click to download full resolution via product page](#)

Caption: Relationship between the primary name and key synonyms/identifiers.

Section 2: Physicochemical Properties and Specifications

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in experimental design and formulation development.

Key Physicochemical Data

The following table summarizes the critical physicochemical properties of **2-Hydroxyethyl propionate**.

Property	Value	Source
Boiling Point	90-97 °C (at 16 Torr)	[3][4]
Density (Predicted)	1.054 ± 0.06 g/cm ³	[3][4]
pKa (Predicted)	13.86 ± 0.10	[3][4]
Purity (Typical)	≥ 97%	[4][6]
Storage	Sealed in dry, 2-8°C	[6]

These properties indicate that **2-Hydroxyethyl propionate** is a relatively stable liquid under standard laboratory conditions, though it should be stored in a cool, dry environment to maintain its integrity.

Section 3: Applications in Research and Drug Development

While specific applications of **2-Hydroxyethyl propionate** are not extensively detailed in the initial search results, its chemical structure as a hydroxy-ester suggests potential utility in several areas relevant to the target audience. Further investigation is required to detail its specific roles. The presence of both a hydroxyl and an ester group makes it a candidate for use as a:

- Building block in organic synthesis: The hydroxyl group can be further functionalized, and the ester can be hydrolyzed or transesterified.

- **** biocompatible solvent or plasticizer:**** Its structure is similar to other compounds used in pharmaceutical formulations.
- **Monomer for polymerization:** The hydroxyl group can participate in condensation polymerization.

A search for patents and scholarly articles citing this compound will be necessary to elaborate on its specific applications.

Section 4: Experimental Protocols

To ensure the practical utility of this guide, this section will be developed to include detailed, step-by-step methodologies for key experiments and workflows involving **2-Hydroxyethyl propionate**. This will require a dedicated search for established protocols in the scientific literature. Potential protocols to be included are:

- Synthesis of **2-Hydroxyethyl propionate**.
- Purification and characterization techniques.
- Example reactions utilizing **2-Hydroxyethyl propionate** as a starting material.

Section 5: Safety and Handling

A comprehensive guide must address the safety aspects of handling the compound. This section will be populated with information from material safety data sheets (MSDS) and other regulatory sources to provide guidance on:

- Hazard identification.
- Personal protective equipment (PPE).
- First aid measures.
- Spill and disposal procedures.

References

A complete list of all cited sources with clickable URLs will be provided at the end of this guide.

Next Steps for Development:

To complete this technical guide as per the user's request, the following searches will be performed:

- In-depth search for the applications of **2-Hydroxyethyl propionate** in research, particularly in drug development, organic synthesis, and m
- Search for established and validated experimental protocols for the synthesis, purification, and common reactions of 2-Hydroxyethyl propion
- Search for quantitative data related to its performance in various applications, such as reaction yields, solubility data in different solvents, and physical properties under varying conditions.
- Search for safety and handling information from reliable sources like MSDS databases and regul
- Search for signaling pathways or biological processes where **2-Hydroxyethyl propionate** or its derivatives might be involved, to cre
- Gather all located URLs for the final, comprehensive reference list.

This structured approach will ensure that the final guide is comprehensive, technically accurate, and of high value to the intended audience.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemsynthesis.com \[chemsynthesis.com\]](https://chemsynthesis.com)
- [2. angenesci.com \[angenesci.com\]](https://angenesci.com)
- [3. Propionic acid 2-hydroxyethyl ester | 24567-27-9 \[chemicalbook.com\]](https://chemicalbook.com)
- [4. lookchem.com \[lookchem.com\]](https://lookchem.com)
- [5. Propionic acid 2-hydroxyethyl ester | CAS#:24567-27-9 | Chemsrsrc \[chemsrc.com\]](https://chemsrc.com)

- [6. 2-Hydroxyethyl propionate - Lead Sciences \[lead-sciences.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Hydroxyethyl Propionate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1603727/docs#a-comprehensive-technical-guide-to-2-hydroxyethyl-propionate\]](https://www.benchchem.com/product/b1603727/docs#a-comprehensive-technical-guide-to-2-hydroxyethyl-propionate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)